

The Discovery, Origin, and Biological Activities of Jbir-94: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Jbir-94

Cat. No.: B15594648

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Jbir-94, a phenolic compound classified as a hydroxycinnamic acid amide, was first isolated from the fermentation broth of *Streptomyces* sp. R56-07.^[1] Structurally, it is N,N'-bis(p-coumaroyl)putrescine. This technical guide provides a comprehensive overview of the discovery, origin, and known biological activities of **Jbir-94**. It includes detailed experimental protocols for its isolation, structure elucidation, and bioactivity assessment. Furthermore, this guide presents a putative biosynthetic pathway for **Jbir-94** in *Streptomyces* and explores potential mechanisms of action, including its interaction with cellular signaling pathways, based on its observed antioxidant and cytotoxic properties. All quantitative data are summarized in structured tables, and key experimental workflows and hypothetical signaling pathways are visualized using diagrams.

Discovery and Origin

Jbir-94 was discovered and isolated from the fermentation broth of *Streptomyces* sp. R56-07.^[1] The producing organism was identified as a novel species of *Streptomyces* through phylogenetic analysis. Along with **Jbir-94**, a related compound, Jbir-125 (a spermidine derivative), was also isolated from the same bacterial strain.^[1] These compounds represent some of the first examples of hydroxycinnamic acid amides containing putrescine or spermidine to be identified from actinomycetes.^[1]

Physicochemical Properties and Structure

The structure of **Jbir-94** was elucidated using a combination of 1D and 2D Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS) analyses.[\[1\]](#)

Table 1: Physicochemical Properties of **Jbir-94**

Property	Value	Reference
Molecular Formula	C ₂₂ H ₂₄ N ₂ O ₄	Inferred from structure
Molecular Weight	380.44 g/mol	Inferred from structure
Chemical Name	N,N'-bis(p-coumaroyl)putrescine	Inferred from structure
Class	Hydroxycinnamic Acid Amide	[1]

Biological Activities

Jbir-94 has demonstrated notable antioxidant properties and mild cytotoxic activity against human cancer cells.

Antioxidant Activity

Jbir-94 exhibits significant radical scavenging activity as determined by the 1,1-diphenyl-2-picrylhydrazyl (DPPH) assay.[\[1\]](#) This activity is attributed to the phenolic hydroxyl groups in its structure, which can donate a hydrogen atom to stabilize free radicals.

Cytotoxic Activity

In addition to its antioxidant effects, **Jbir-94** has been shown to possess mild toxicity towards human small lung cancer cells (A549). This activity was determined through total synthesis of the compound, which enabled further biological evaluation.

Table 2: Quantitative Biological Activity Data for **Jbir-94**

Activity	Assay	Cell Line	IC ₅₀ Value	Reference
Antioxidant	DPPH radical scavenging	-	11.4 µM	[1]
Cytotoxicity	Not specified	A549 (human small lung cancer)	52.88 ± 11.69 µM	

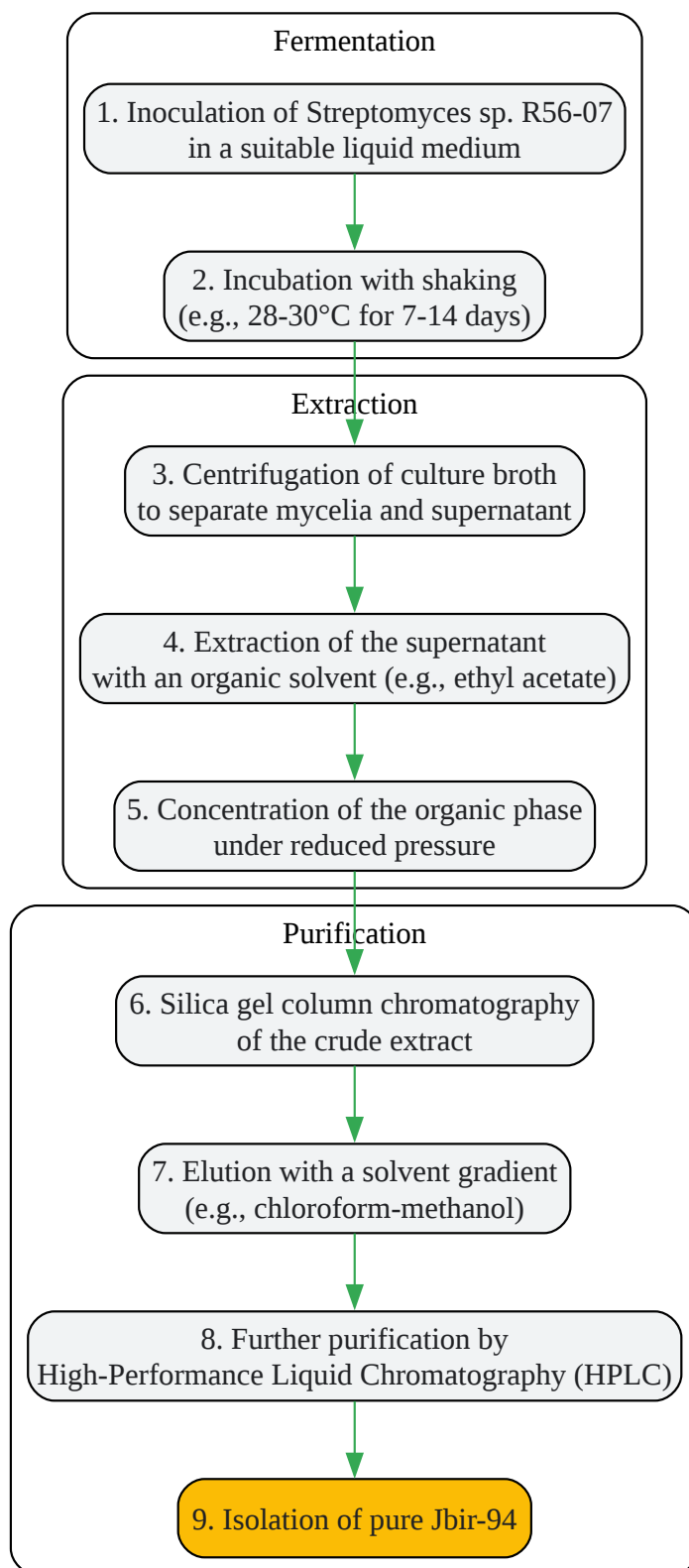
Experimental Protocols

This section provides detailed methodologies for the key experiments related to the discovery and characterization of **Jbir-94**.

Fermentation of *Streptomyces* sp. R56-07 and Isolation of **Jbir-94**

The following is a general protocol for the fermentation of *Streptomyces* and subsequent isolation of phenolic compounds like **Jbir-94**, based on standard methods.

Workflow for **Jbir-94** Isolation



[Click to download full resolution via product page](#)

Caption: Workflow for the isolation of **Jbir-94** from *Streptomyces* sp. R56-07.

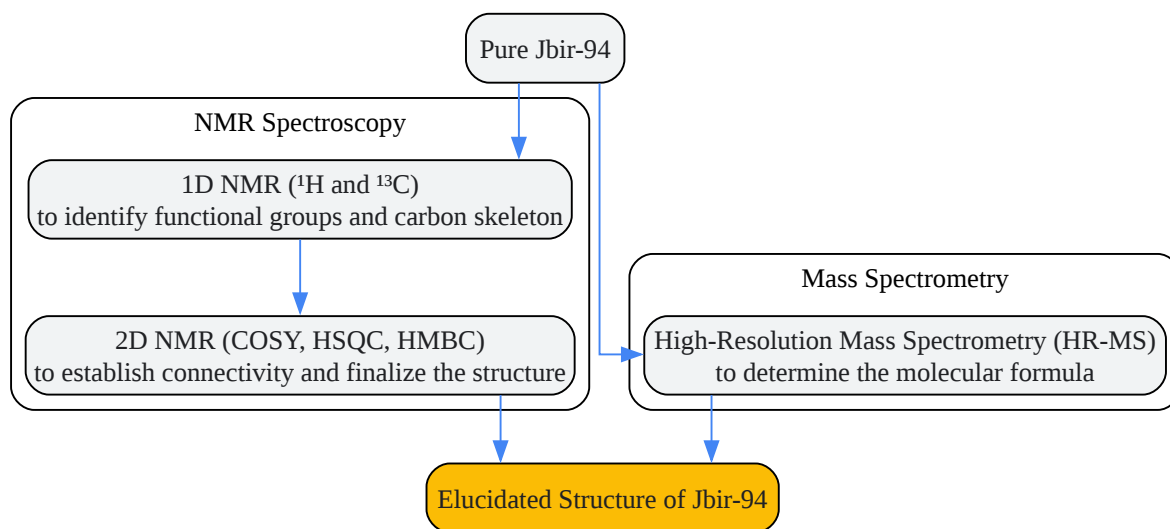
Methodology:

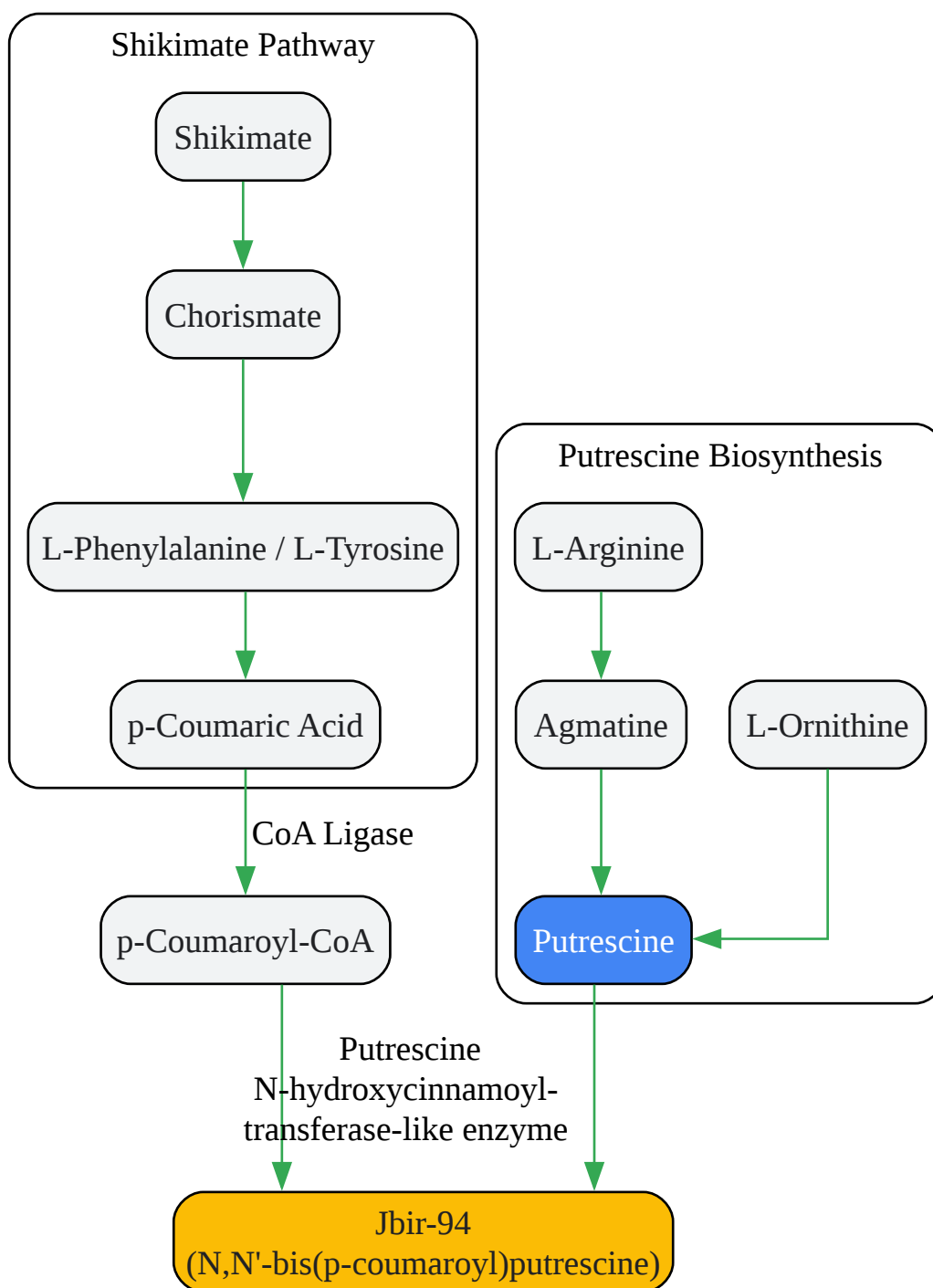
- **Inoculum Preparation:** A well-sporulated culture of *Streptomyces* sp. R56-07 is used to inoculate a seed culture medium. The seed culture is incubated for 2-3 days at 28-30°C with shaking.
- **Production Fermentation:** The seed culture is then used to inoculate a larger volume of production medium. Fermentation is carried out for 7-14 days under the same temperature and agitation conditions.
- **Extraction:** After fermentation, the culture broth is centrifuged to separate the supernatant from the mycelia. The supernatant is then extracted multiple times with an equal volume of ethyl acetate.
- **Concentration:** The combined organic layers are dried over anhydrous sodium sulfate and concentrated under reduced pressure to yield a crude extract.
- **Purification:** The crude extract is subjected to silica gel column chromatography, eluting with a gradient of chloroform and methanol. Fractions containing **Jbir-94** are identified by thin-layer chromatography (TLC). These fractions are then pooled and further purified by reversed-phase HPLC to yield pure **Jbir-94**.

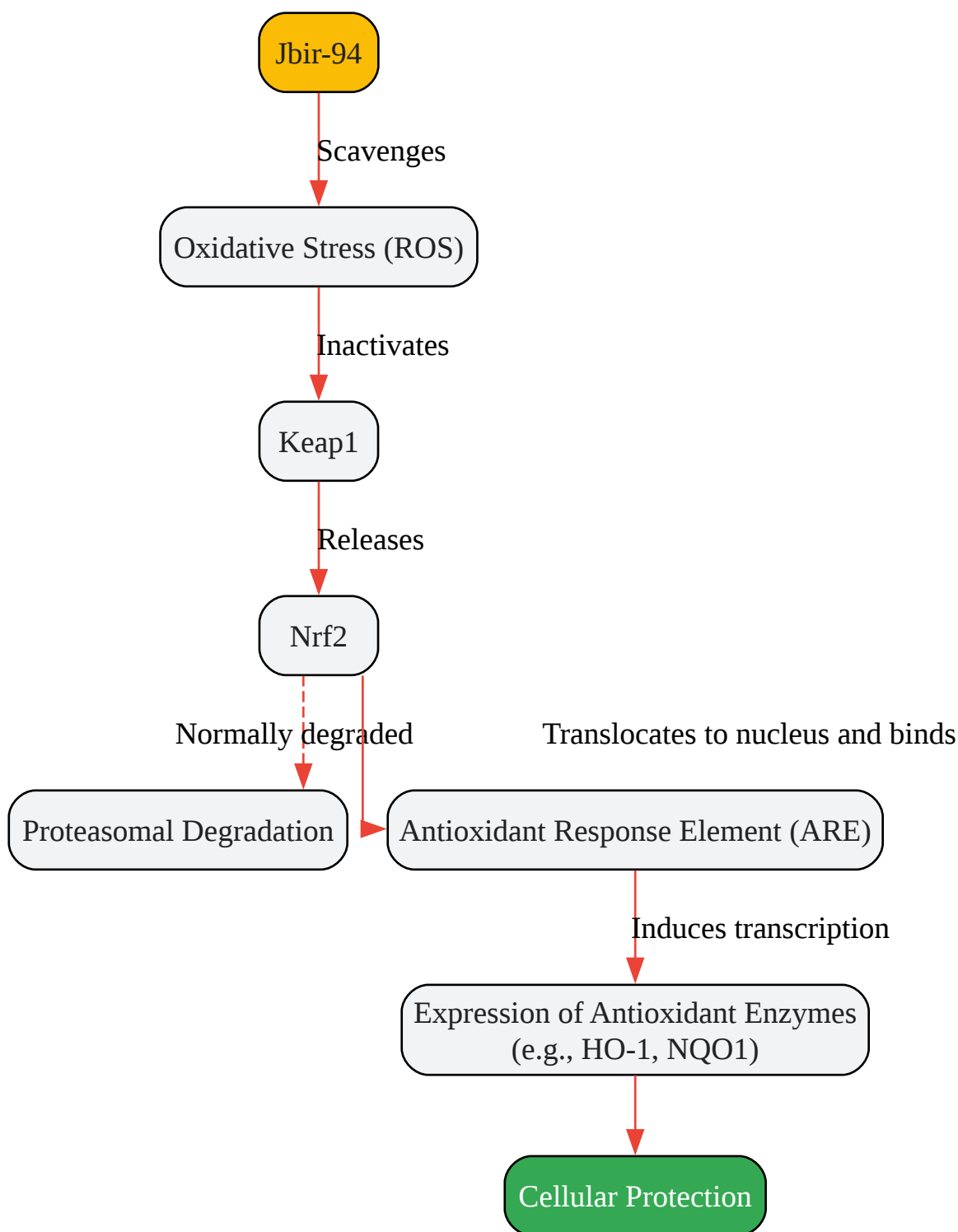
Structure Elucidation

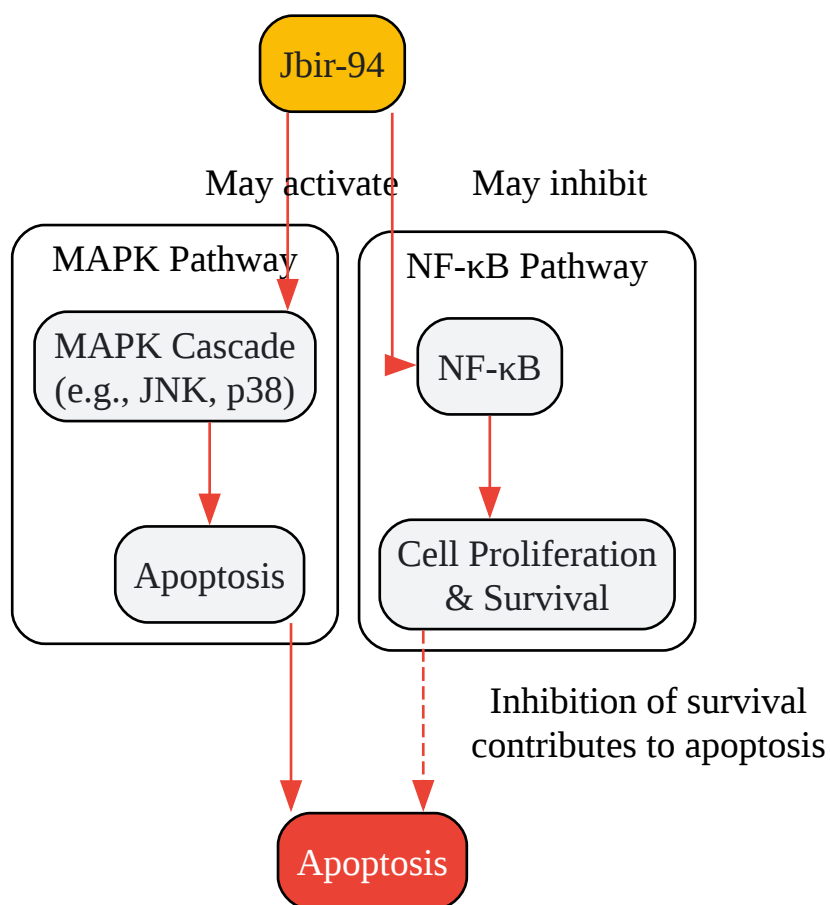
The chemical structure of **Jbir-94** is determined using the following spectroscopic techniques.

Workflow for Structure Elucidation









[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. JBIR-94 and JBIR-125, antioxidative phenolic compounds from Streptomyces sp. R56-07 - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [The Discovery, Origin, and Biological Activities of Jbir-94: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15594648#jbir-94-discovery-and-origin-from-streptomyces]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com